

# An In-depth Technical Guide on the Physical Properties of Allylcyclohexane

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## Compound of Interest

Compound Name: Allylcyclohexane

Cat. No.: B1217954

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This guide provides a comprehensive overview of the boiling and melting points of **allylcyclohexane**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of reported physical properties and detailed descriptions of standard experimental methodologies for their determination.

## Physical Properties of Allylcyclohexane

**Allylcyclohexane** is a colorless liquid at room temperature.<sup>[1]</sup> Its physical properties, particularly its boiling and melting points, are crucial for its handling, purification, and application in various chemical syntheses.

## Data on Boiling and Melting Points

The reported values for the boiling point of **allylcyclohexane** exhibit some variation across different sources, which is common in chemical literature due to differences in experimental conditions and sample purity. The melting point is not well-established, with some sources indicating it is not applicable under standard conditions.

Property	Value	Source
Boiling Point	153-154 °C	ChemSynthesis[2], LookChem
148-149 °C (at 760 mmHg)	Sigma-Aldrich	
151 °C	Tokyo Chemical Industry Co., Ltd.[3]	
132 °C	ECHEMI[4]	
Melting Point	n/a (not applicable)	ChemSynthesis[2]
330 °C	ECHEMI[4], LookChem	

Note on Melting Point Data: The reported melting point of 330 °C is likely an error, as it is unusually high for a hydrocarbon of this molecular weight. The designation "n/a" from other sources suggests that the melting point is very low and not typically determined.

## Experimental Protocols for Determination of Physical Properties

While specific experimental protocols for **allylcyclohexane** were not detailed in the surveyed literature, the following are standard and widely accepted methods for determining the boiling and melting points of organic compounds.

### Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

1. Distillation Method: This is a common method for purifying liquids and can also be used to determine the boiling point.

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a thermometer.
- **Procedure:** The liquid sample (at least 5 mL) is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling. The flask is heated, and as the liquid

boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser. The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point.

- **Key Consideration:** It is crucial that the thermometer bulb is positioned correctly—just below the side arm of the distillation head—to accurately measure the temperature of the vapor in equilibrium with the liquid.

2. **Thiele Tube Method (Micro Method):** This method is suitable when only a small amount of the substance is available.

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Heating:** The assembly is attached to a thermometer and heated in a Thiele tube containing oil. As the temperature rises, air trapped in the capillary tube expands and escapes.
- **Observation:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed.
- **Measurement:** The liquid will begin to be drawn into the capillary tube as the apparatus cools. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[5]</sup>

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this usually occurs over a narrow range.

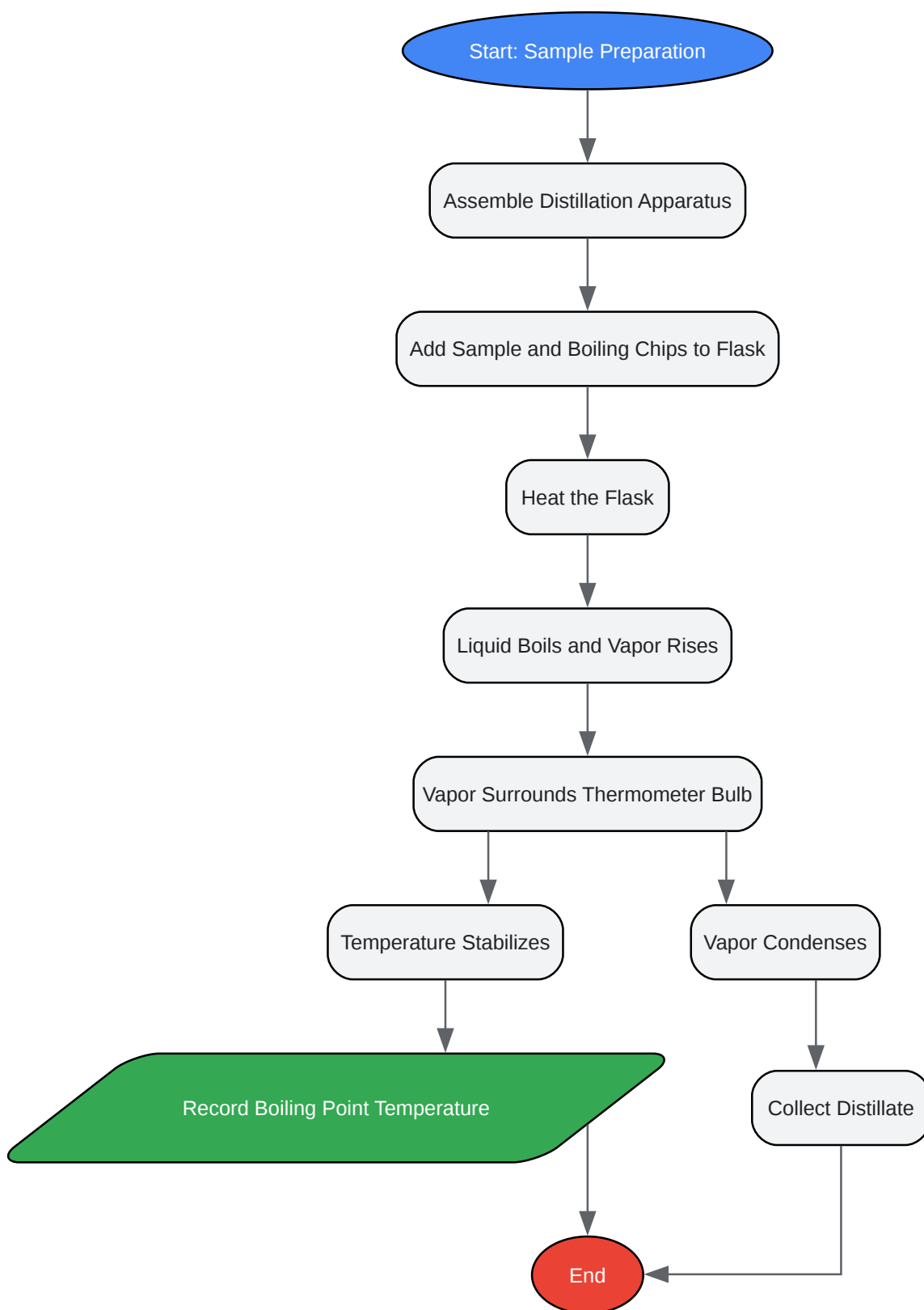
1. **Capillary Method using a Melting Point Apparatus:** This is the most common and accurate method for determining the melting point of a solid organic compound.

- **Sample Preparation:** A small amount of the dry, powdered solid is packed into a capillary tube to a height of 2-3 mm.<sup>[6]</sup>
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.

- **Heating and Observation:** The sample is heated, and the rate of heating is slowed down to 1-2 °C per minute as the expected melting point is approached.
- **Measurement:** The melting range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the entire sample has completely melted. A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.

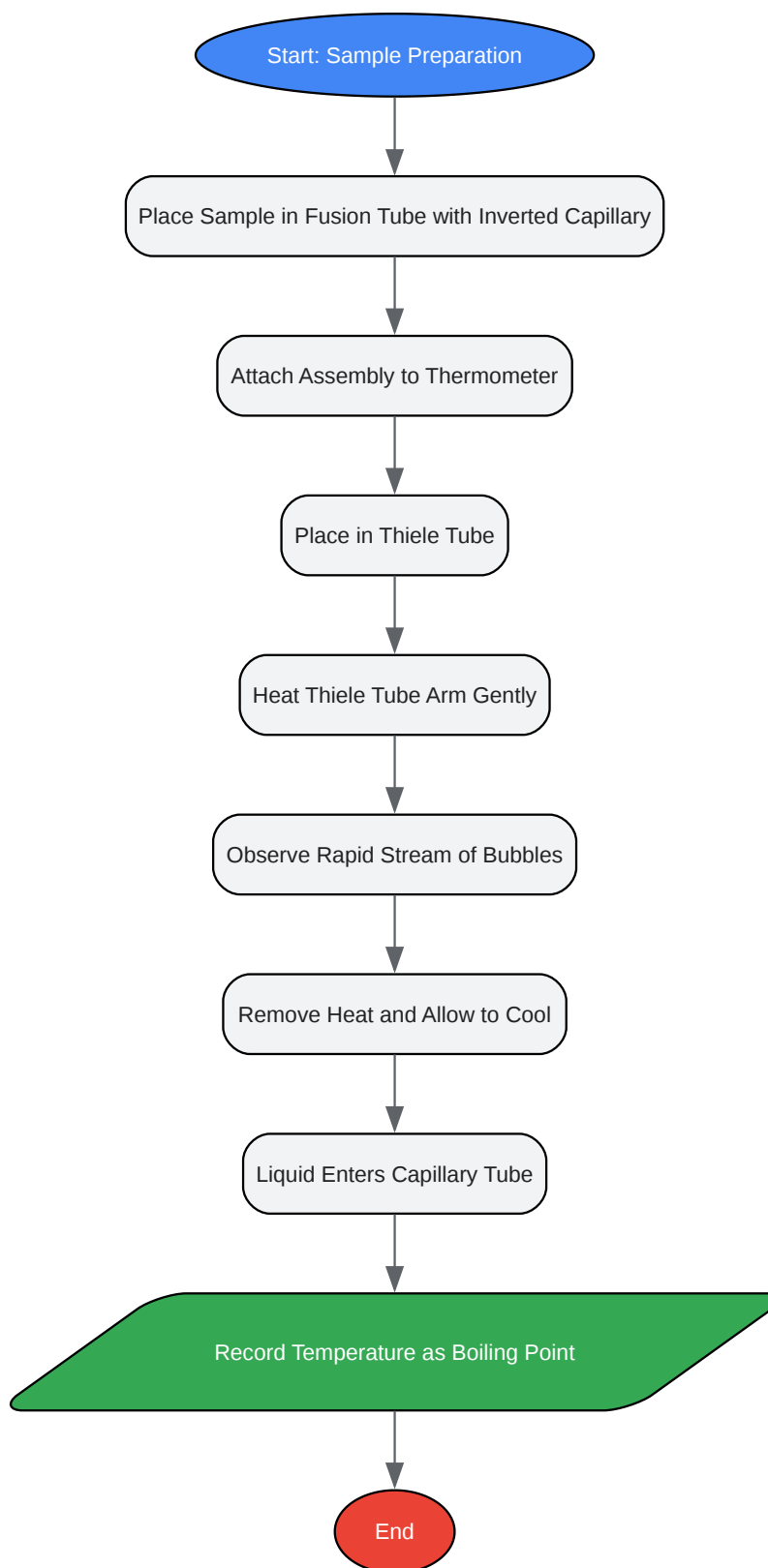
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



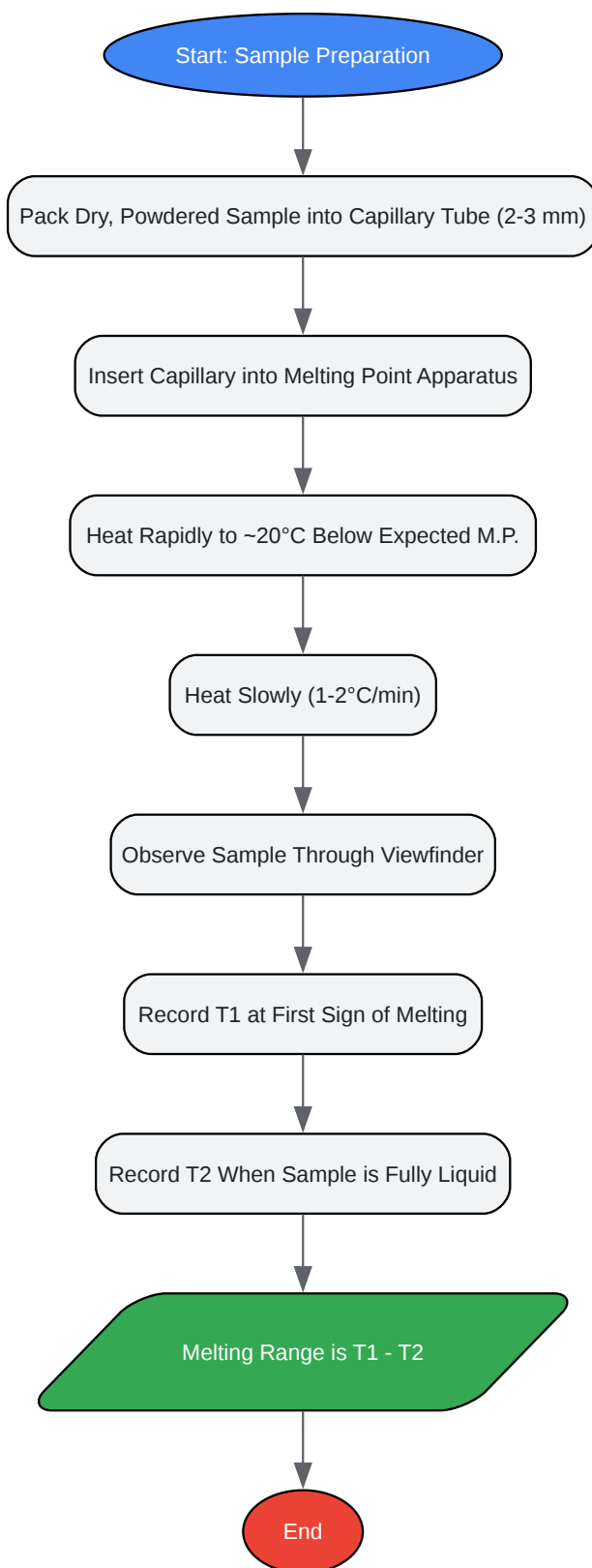
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Caption: Workflow for Boiling Point Determination by Distillation.



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Caption: Workflow for Micro Boiling Point Determination using a Thiele Tube.



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Caption: Workflow for Melting Point Determination by the Capillary Method.

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